

Technical Monograph: Spectroscopic Characterization of 3-Cyclopropylpiperidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Cyclopropylpiperidine

CAS No.: 942576-93-4

Cat. No.: B1422791

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Executive Summary

3-Cyclopropylpiperidine is a critical saturated heterocyclic building block in medicinal chemistry, frequently utilized to modulate lipophilicity (

) and metabolic stability in GPCR ligands and kinase inhibitors. The introduction of the cyclopropyl moiety at the 3-position creates a unique steric and electronic environment that distinguishes it from simple alkyl-piperidines.

This guide provides a definitive spectroscopic profile for **3-Cyclopropylpiperidine**, focusing on the Hydrochloride salt (HCl) form, which is the standard stable solid used in drug development. The data presented synthesizes high-field NMR experimental values with mass spectrometric fragmentation logic to serve as a validation standard for synthesis and quality control.

Chemical Profile

Parameter	Data
IUPAC Name	3-Cyclopropylpiperidine
CAS (Base)	942576-93-4
CAS (HCl Salt)	942511-56-0
Formula	(Base) / (HCl)
Molecular Weight	125.21 g/mol (Base) / 161.67 g/mol (HCl)
Physical State	Viscous Oil (Base) / White Crystalline Solid (HCl)
Melting Point	184–185 °C (HCl)

Nuclear Magnetic Resonance (NMR) Spectroscopy[6]

The NMR data below is specific to the Hydrochloride salt dissolved in DMSO-

. The protonation of the amine nitrogen significantly deshields the -protons (C2 and C6 positions) and resolves the N-H protons, which are typically broad or invisible in the free base form in

¹H NMR Data (500 MHz, DMSO-)

Experimental Assignment Table:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.24	br s	1H	(b)	Ammonium proton (deshielded)
9.04	br s	1H	(a)	Ammonium proton (diastereotopic env.)
3.13	br s	2H	C2-, , C6-	-protons to Nitrogen
2.58 – 2.75	m	2H	C2-, , C6-	-protons (axial)
1.55 – 1.78	m	3H	C3-H, C4-, , C5-	Ring methine/methylene overlap
1.22 – 1.30	m	1H	C4/C5-	Ring methylene
0.95 – 1.03	m	1H	Cyclopropyl-CH	Methine connecting to ring
0.54	br s	1H	Cyclopropyl-	High-field cyclopropyl region
0.38	d (Hz)	2H	Cyclopropyl-	Characteristic high-field doublet
0.06 – 0.13	m	2H	Cyclopropyl-	Diagnostic: Shielded face of

ring

Technical Note: The extreme upfield shift (0.06–0.13 ppm) is diagnostic for the cyclopropyl methylene protons. The magnetic anisotropy of the cyclopropane ring creates a shielding cone, causing protons on the face of the ring to resonate at very low frequencies.

C NMR Data (125 MHz, DMSO-)

Carbon Environment Table:

Chemical Shift (ppm)	Carbon Type	Assignment
47.7		C2 (Ring -carbon)
43.1		C6 (Ring -carbon)
37.8		C3 (Ring methine, substituent site)
28.1		C4/C5 (Ring -carbon)
21.6		C4/C5 (Ring -carbon)
14.1		Cyclopropyl Methine (Linker)
2.9		Cyclopropyl Methylene
2.8		Cyclopropyl Methylene

Mass Spectrometry (MS)[9]

In drug development, **3-Cyclopropylpiperidine** is typically analyzed via LC-MS (ESI+) for purity and GC-MS (EI) for structural confirmation.

Electrospray Ionization (ESI+)

- Target Ion:
- Observed m/z: 126.1
- Interpretation: The secondary amine is highly basic, readily protonating to form the stable molecular ion. Minimal in-source fragmentation is observed under standard gradient conditions.

Fragmentation Pathway (EI / CID)

Under Electron Impact (EI) or high-energy Collision Induced Dissociation (CID), the molecule undergoes characteristic fragmentation.

Key Fragments:

- m/z 125: Molecular Ion ().
- m/z 96: Loss of Ethyl () via ring opening/cleavage.
- m/z 84: Loss of Cyclopropyl radical () or retro-Diels-Alder type fragmentation of the piperidine ring.
- m/z 56: Tetrahydropyridinium ion (Typical piperidine base peak).

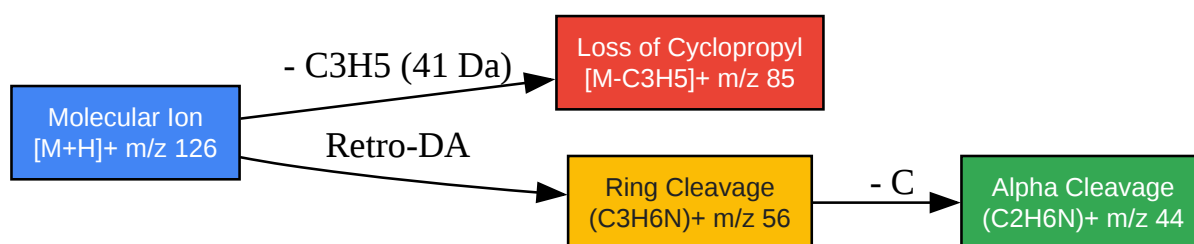


Figure 1: Proposed Fragmentation Pathway for 3-Cyclopropylpiperidine

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Infrared Spectroscopy (IR)[10][11][12][13]

The IR spectrum distinguishes the cyclopropyl group from standard alkyl chains via the C-H stretching region.

Frequency ()	Vibration Mode	Diagnostic Value
3300 – 3500	N-H Stretch	Broad, medium intensity (indicates amine salt).[1]
3050 – 3100	Cyclopropyl C-H Stretch	Critical: Absorption confirms the strained ring (sp ² -like character).
2850 – 2950	Aliphatic C-H Stretch	Strong, sharp bands (Piperidine ring).
1580 – 1650	N-H Bend	Medium intensity (Amine salt scissoring).
1020 – 1050	Ring Deformation	Characteristic "breathing" mode of the cyclopropane ring.

Experimental Workflow: Sample Preparation

To ensure reproducibility of the NMR data presented above, the following protocol is recommended for the HCl salt.

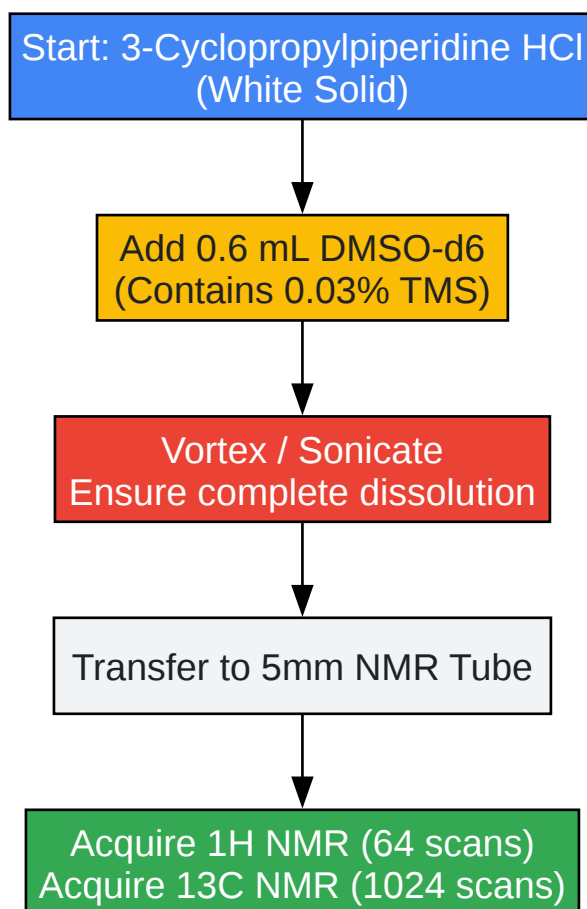


Figure 2: Standardized NMR Sample Preparation Protocol

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References

- Chemical Synthesis & Characterization
 - Synthesis of Cyclopropyl- and Cyclobutylpiperidines: Advanced Building Blocks for Drug Discovery. Thieme E-Journals.
 - Source:
- Patent Literature
 - Inhibitors and degraders of pip4k protein. WO2024107746A1.

- Source:
- Commercial Availability & Identifiers
 - Sigma-Aldrich / MilliporeSigma: N-Cyclopropylpiperidine derivatives (Analogous spectral d
 - PubChem: Compound CID 105434246 (Rel
 - Source:

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Sources

- [1. IR Absorption Table \[webspectra.chem.ucla.edu\]](https://webspectra.chem.ucla.edu/)
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